

Application Notes and Protocols: 5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride

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Compound of Interest

Compound Name: 5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride

Cat. No.: B035257

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride**. The information is intended to ensure the safety of laboratory personnel and the integrity of the compound for research and development purposes.

Compound Information

Chemical Structure:

Description: **5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride** is a hydrochloride salt of a methoxy derivative of tetrahydroisoquinoline. Tetrahydroisoquinolines are a class of organic compounds that are scaffolds in many natural products and synthetic compounds with a wide range of biological activities. They are of significant interest in medicinal chemistry and drug discovery.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride** and related compounds.

Property	Value	Notes and References
Molecular Formula	$C_{10}H_{14}ClNO$	
Molecular Weight	199.68 g/mol	
Appearance	Crystalline solid	Typically off-white to pale yellow.
Purity	≥98%	Varies by supplier.
Solubility	Soluble in water.	Soluble in organic solvents like Methanol, Chloroform, and DMSO.
Storage Temperature	2-8°C	Recommended for long-term storage to prevent degradation. [1]
Incompatible Materials	Strong oxidizing agents, Strong acids.	

Safety and Handling Protocols

5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride is a corrosive solid and should be handled with care. The dust can react with moisture on the skin or in the respiratory tract, leading to exposure.

Personal Protective Equipment (PPE)

A comprehensive set of PPE is required when handling this compound to prevent exposure.

- Eye and Face Protection: Chemical safety goggles are mandatory. For operations with a splash hazard, a face shield should be worn in conjunction with goggles.[\[2\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile gloves, are required. If working with larger quantities or for extended periods, consider double-gloving or using heavier gloves like neoprene or butyl rubber.[\[2\]](#)

- Lab Coat: A standard lab coat is required. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[2\]](#)

Engineering Controls

- Chemical Fume Hood: All weighing and solution preparation activities must be performed in a properly functioning chemical fume hood.[\[2\]](#)
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that a chemical fume hood is available and operational.
- Weighing: Carefully weigh the solid compound within the fume hood. Minimize the creation of dust.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent with stirring to avoid splashing.
- Waste Disposal: Dispose of all waste materials, including contaminated PPE and empty containers, in accordance with local, state, and federal regulations for hazardous waste.

Storage Procedures

Proper storage is crucial to maintain the stability and integrity of the compound.

- Container: Keep the compound in its original, tightly sealed container.
- Location: Store in a cool, dry, and well-ventilated area designated for corrosive materials.[\[1\]](#)
- Temperature: For long-term storage, refrigeration at 2-8°C is recommended.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.

Emergency Procedures

Spills

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully sweep up the absorbed material and place it into a sealed container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Provide them with the Safety Data Sheet (SDS) for the compound.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a cupful of water to drink. Seek immediate medical attention.

Experimental Protocols

Tetrahydroisoquinoline scaffolds are valuable in drug discovery, particularly in the development of anticancer and neuroprotective agents.^{[2][3]} The following is a general protocol for preparing a stock solution for in vitro assays.

Protocol: Preparation of a Stock Solution

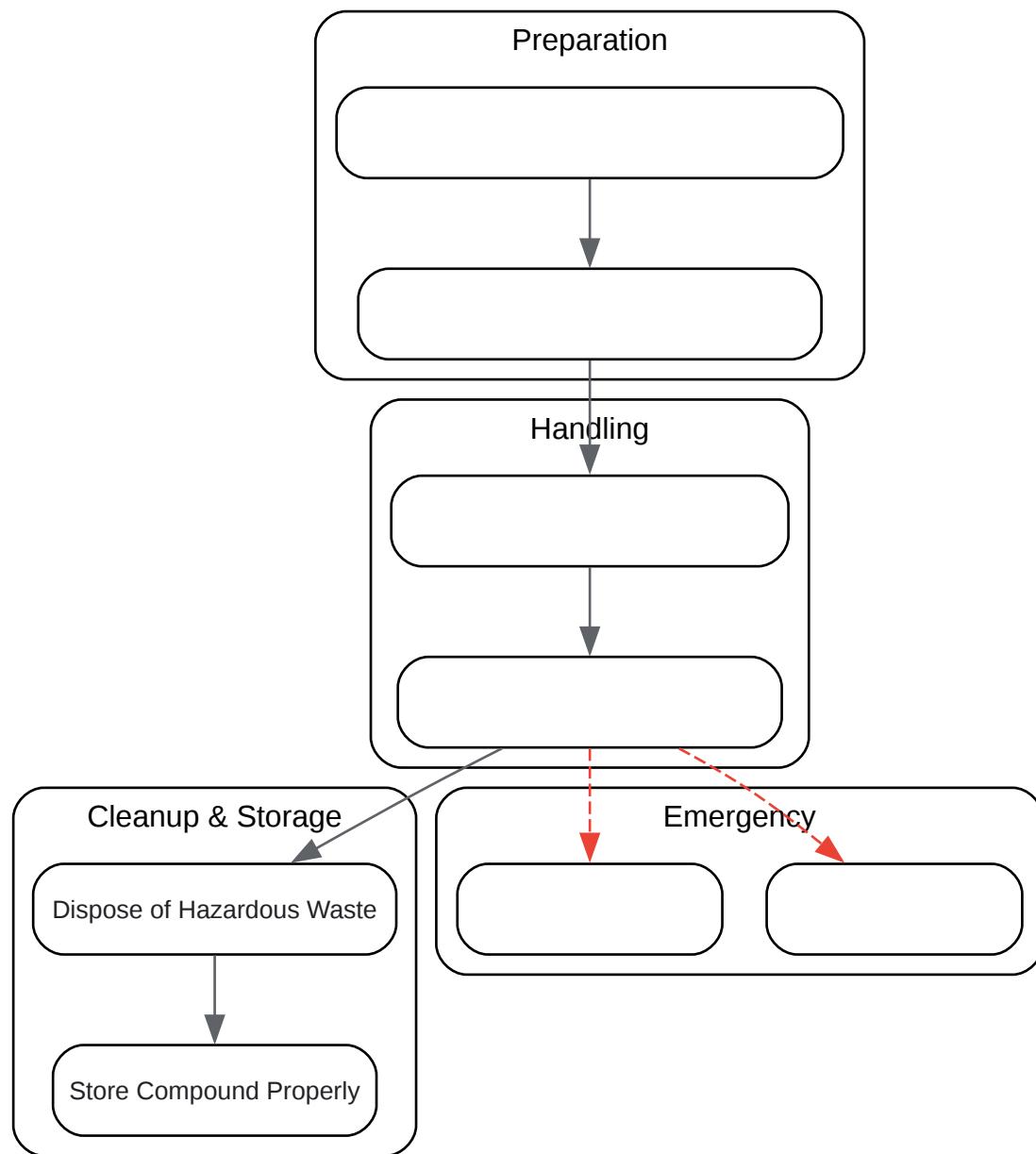
This protocol outlines the steps for preparing a stock solution of **5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride** for use in biological experiments.

- Materials:
 - **5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride**
 - Dimethyl sulfoxide (DMSO), sterile
 - Sterile microcentrifuge tubes
 - Calibrated pipettes and sterile tips
 - Vortex mixer
- Procedure:
 1. In a chemical fume hood, weigh the desired amount of the compound into a sterile microcentrifuge tube.
 2. Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM).
 3. Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
 4. Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
 5. When preparing working solutions for cell culture experiments, dilute the DMSO stock solution in the appropriate cell culture medium to the final desired concentration. Ensure

the final concentration of DMSO in the medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Visualizations

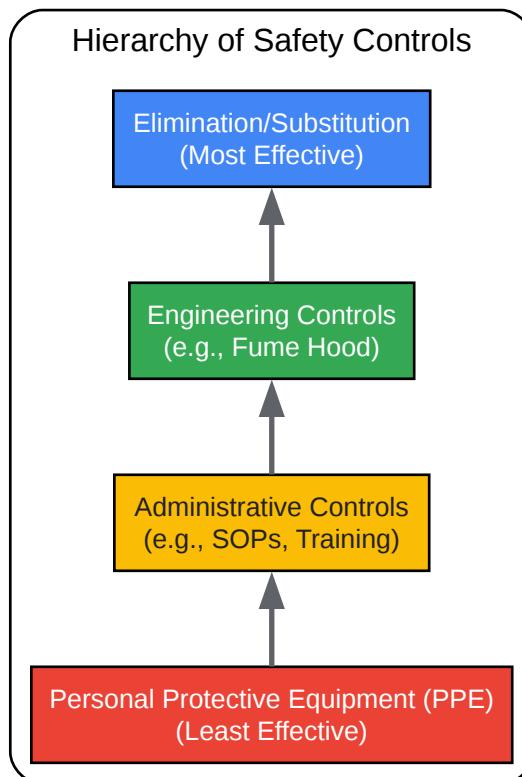
Safe Handling Workflow



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Caption: Workflow for the safe handling of **5-Methoxy-1,2,3,4-tetrahydroisoquinoline hydrochloride**.

Hierarchy of Safety Controls



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Caption: Hierarchy of controls for minimizing chemical exposure risk.

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References

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